

Personal protective equipment for handling Folic Acid-d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Folic Acid-d2

Cat. No.: B588965

[Get Quote](#)

Essential Safety and Handling Guide for Folic Acid-d2

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for **Folic Acid-d2**, a deuterated form of Folic Acid. While Folic Acid is not classified as a hazardous substance, adherence to proper laboratory protocols is crucial to maintain a safe working environment.^[1]

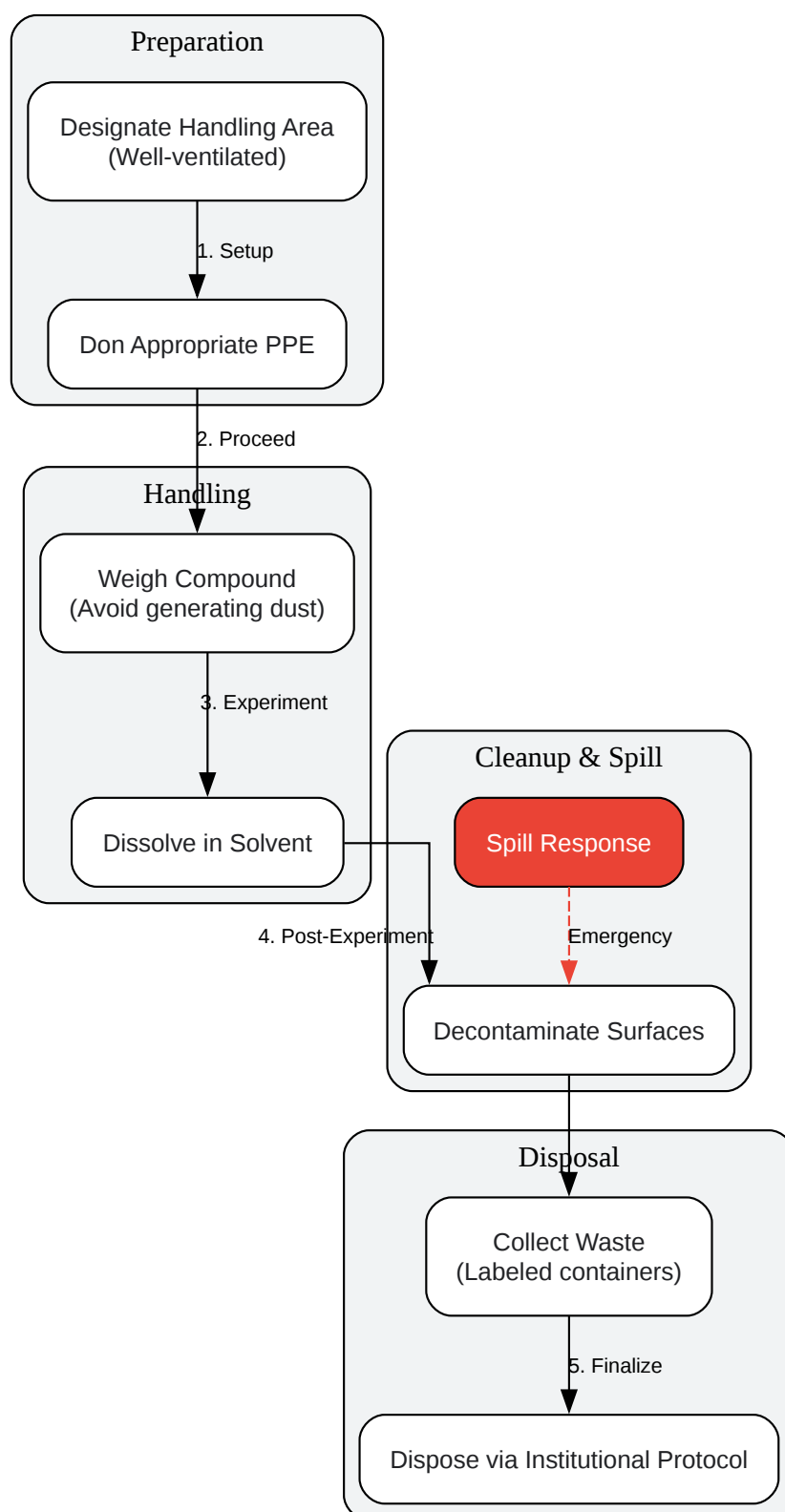
Personal Protective Equipment (PPE)

When handling **Folic Acid-d2**, especially in powder form, the following personal protective equipment is recommended to minimize exposure and prevent contamination.

| PPE Category | Item | Specification | Rationale |
|-------------------------|---|--|---|
| Eye and Face Protection | Safety glasses with side shields or goggles | EN166 or OSHA 29 CFR 1910.133 compliant | Protects eyes from dust particles. |
| Hand Protection | Nitrile or neoprene gloves | ASTM D6978 compliant for chemotherapy gloves is a good practice | Prevents skin contact. [2] |
| Body Protection | Laboratory coat or disposable gown | Solid front, long sleeves, and tight-fitting cuffs | Protects clothing and skin from contamination.[3] |
| Respiratory Protection | Not generally required under normal use with good ventilation | Use a particulate filter respirator (e.g., N95) if dust is generated | Minimizes inhalation of airborne particles. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a structured workflow is critical for the safe handling of **Folic Acid-d2** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Folic Acid-d2**.

- Preparation:
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form.
 - Before handling, put on all required PPE as specified in the table above.
- Handling:
 - Avoid all personal contact, including inhalation of dust.
 - When weighing, use techniques that minimize dust generation.
 - Keep containers securely sealed when not in use.
 - Do not eat, drink, or smoke in the handling area.
- In Case of a Spill:
 - Minor Spills: For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.
 - Major Spills: Alert personnel in the area and, if necessary, emergency responders. Control personal contact by wearing appropriate PPE. Prevent spillage from entering drains or water courses.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
 - Skin Contact: Wash the affected area with soap and water.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Rinse mouth with water and seek medical advice.

Disposal Plan

Proper disposal of **Folic Acid-d2** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Material:** Dispose of waste material in accordance with national and local regulations. Do not mix with other waste and leave chemicals in their original containers if possible.
- **Contaminated Materials:** PPE and other materials contaminated with **Folic Acid-d2** should be placed in a sealed, labeled container for disposal.
- **Empty Containers:** Handle uncleaned containers as you would the product itself.
- **General Guidance:** For non-hazardous substances like Folic Acid, at-home disposal guidance for unused medicines can be adapted for small research quantities where permitted. This involves mixing the substance with an undesirable material like coffee grounds or cat litter, placing it in a sealed plastic bag, and disposing of it in the trash. However, for laboratory settings, always follow your institution's specific waste disposal protocols.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of Folic Acid, which are expected to be very similar for **Folic Acid-d2**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₉ H ₁₉ N ₇ O ₆ (for Folic Acid) |
| Molecular Weight | 441.4 g/mol (for Folic Acid) |
| Appearance | Yellow-orange powder solid |
| Melting Point | 250 °C / 482 °F |
| pH | 4.0 - 4.8 |
| Solubility | No information available |
| Stability | Stable under normal conditions; light sensitive. |

By following these guidelines, researchers can safely handle **Folic Acid-d2**, minimizing risks and ensuring a secure laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 3. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Folic Acid-d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b588965#personal-protective-equipment-for-handling-folic-acid-d2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com